

Comprehensive Safety and Handling Guide for Icaridin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Icaridin

Cat. No.: B1674257

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This document provides essential safety protocols and logistical information for the handling and disposal of **Icaridin** in a research and development setting. The following procedural guidance is intended to ensure the safety of laboratory personnel and compliance with standard safety practices.

Hazard Identification and Classification

Icaridin, also known as **Picaridin**, is a synthetic compound used as an insect repellent. While generally considered safe for topical application in consumer products, concentrated forms used in laboratory settings require careful handling due to potential hazards.^{[1][2]} The primary hazards associated with **Icaridin** are summarized below.

Hazard Classification	GHS Pictogram	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 Exclamation Mark	H302: Harmful if swallowed. ^[3]
Serious Eye Irritation (Category 2)	GHS07 Exclamation Mark	H319: Causes serious eye irritation. ^{[3][4][5]}

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure during the handling of **Icaridin**. The following equipment should be worn based on the specific procedures and risk

assessment.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles / Face Shield	Wear tightly fitting chemical safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[4][5] A full-face shield may be necessary for splash-prone procedures.[6]
Hands	Chemical-Resistant Gloves	Wear compatible, chemical-resistant gloves (e.g., PVC).[3][6] Do not use leather or fabric gloves.[7] For extended tasks, consider wearing a light pair of disposable gloves underneath outer gloves.[7] Wash the outside of gloves before removal.[7]
Body	Protective Clothing / Lab Coat	Wear a lab coat or chemical-protective clothing.[3][6] For tasks with a high risk of spills or splashes, impervious or fire/flame-resistant clothing should be considered.[4][7]
Respiratory	Respirator (if required)	General exhaust ventilation is typically adequate.[6] If ventilation is poor, if exposure limits are exceeded, or if you are experiencing respiratory irritation, use a NIOSH/MSHA or European Standard EN 149 approved full-face respirator.[3][4][6]
Feet	Closed-Toe Shoes	Wear unlined, chemical-resistant boots or closed-toe

shoes.[8] Pant legs should be worn over boots to prevent chemicals from entering.[8]

Operational and Disposal Plans

Adherence to proper operational and disposal protocols is essential for laboratory safety and environmental protection.

Engineering Controls

- Ventilation: Always handle **Icaridin** in a well-ventilated area.[6][9] A mechanical exhaust system may be required.[3]
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.[3]

Handling and Storage Protocol

- Pre-Handling:
 - Read and understand the Safety Data Sheet (SDS) for **Icaridin**. [7]
 - Inspect all PPE for integrity before use.[7]
 - Ensure all containers are properly labeled and check for leaks.[6]
- During Handling:
 - Avoid all direct contact with skin, eyes, and clothing.[3]
 - Do not eat, drink, or smoke in the handling area.[3]
 - Keep containers securely sealed when not in use.[6]
 - Avoid breathing vapors or mists.[4]
 - Keep away from sources of ignition such as open flames or sparks.[6][9]

- Storage:
 - Store in a cool, dry, well-ventilated area.[\[6\]](#)[\[9\]](#)
 - Keep containers tightly closed.[\[3\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents, and foodstuff containers.[\[6\]](#)[\[10\]](#)

Emergency First Aid Measures

- Eye Contact: Immediately rinse cautiously with water for at least 15 minutes.[\[4\]](#)[\[5\]](#) Remove contact lenses if present and easy to do so.[\[3\]](#)[\[11\]](#) If eye irritation persists, seek medical attention.[\[3\]](#)[\[5\]](#)[\[11\]](#)
- Skin Contact: Remove contaminated clothing immediately and wash the affected skin area with soap and water.[\[4\]](#)[\[10\]](#) If irritation develops and persists, get medical attention.[\[10\]](#)
- Ingestion: Rinse mouth with water.[\[3\]](#)[\[10\]](#) Call a poison control center or physician for treatment advice.[\[3\]](#) Ingestion may cause irritation, nausea, vomiting, and diarrhea.[\[6\]](#)
- Inhalation: Move the person to fresh air.[\[4\]](#)[\[10\]](#) If symptoms develop or persist, call a physician.[\[10\]](#)

Spill and Disposal Plan

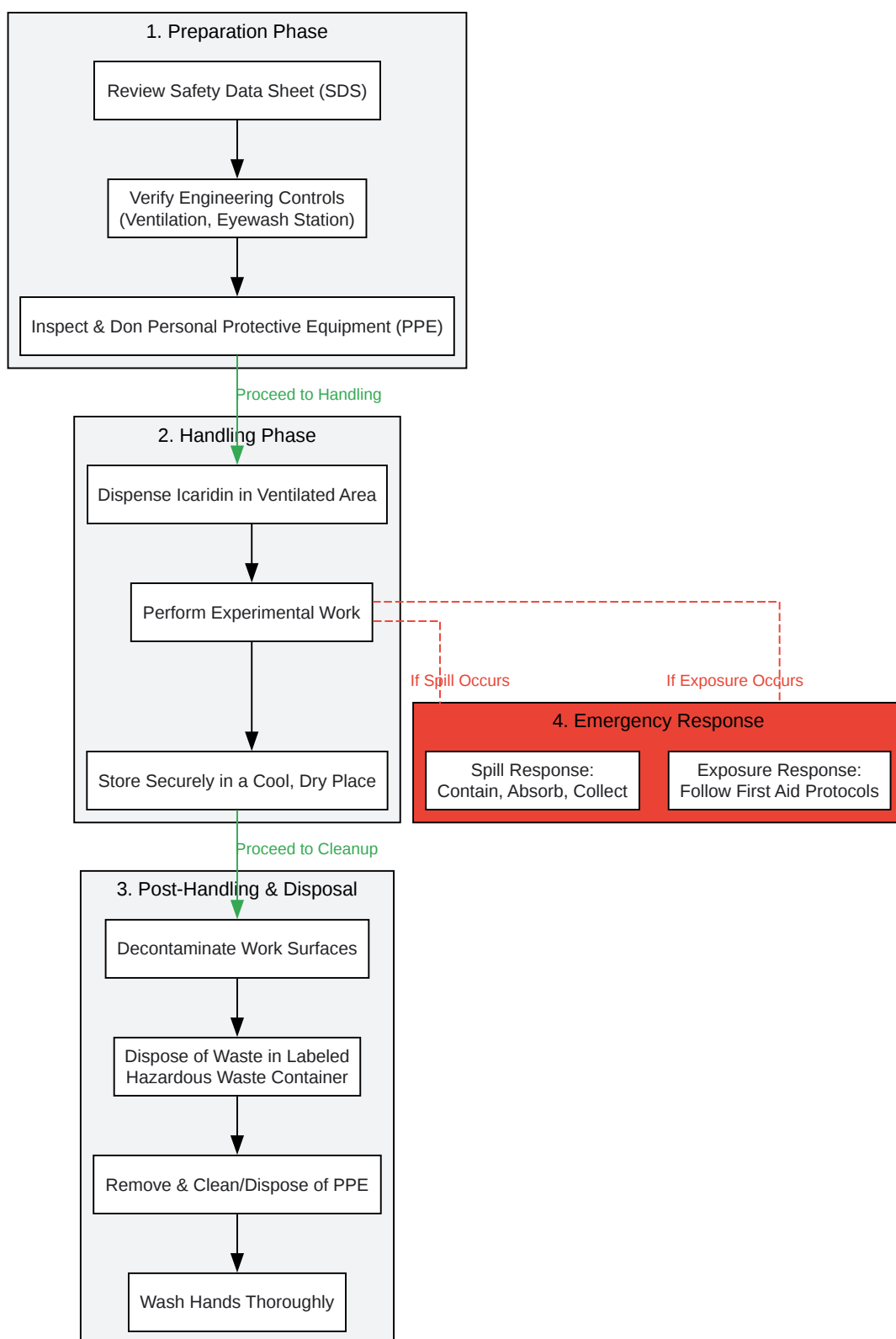
- Spill Response:
 - Ventilate the affected area.[\[3\]](#)
 - Remove all sources of ignition.[\[4\]](#)
 - Contain the spill using an inert, absorbent material like sand or clay.[\[9\]](#)
 - Collect the absorbed material and place it in a suitable, closed container for disposal.[\[3\]](#)[\[9\]](#)
 - Clean the contaminated area thoroughly.[\[3\]](#)
- Waste Disposal:

- **Icaridin** and its residues are considered household hazardous waste and must be disposed of accordingly.[12]
- Dispose of contents and containers in accordance with all local, state, and federal regulations.[3][9]
- Do not pour waste down the drain or into waterways.[12][13]
- Do not reuse empty containers for any other purpose.[9][14]

Quantitative Data: Physical and Chemical Properties

Property	Value
Molecular Formula	C12H23NO3
Molecular Mass	229.3 g/mol [6]
Appearance	Clear, colorless to brownish liquid[6]
Odor	Nearly odorless[6]
Flash Point	78 °F[6]
Density	1.07 g/cm ³ at 20°C[6]
Solubility in Water	8.6 g/L at 20°C[6]
Vapor Pressure	3.4 x 10 ⁻⁴ Hpa at 20°C[6]
Occupational Exposure Limits	No data available[4]

Procedural Workflow for Handling Icaridin



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Caption: Workflow for the safe handling of **Icaridin** in a laboratory setting.

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